3-Propoxyprop-1-yne: The Bioorthogonal "Click" Ether

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Compound of Interest	
Compound Name:	*3-Propoxyprop-1-yne*
CAS No.:	*53135-64-1*
Cat. No.:	*B13944666*

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A Technical Guide to Structure, Synthesis, and Reactivity[1]

Executive Summary

3-Propoxyprop-1-yne (CAS: 53135-64-1), also known as propargyl propyl ether, represents a critical class of functionalized ethers in modern organic synthesis.[1] Distinguished by its terminal alkyne moiety, this molecule serves as a high-value "click-ready" building block.[1] Unlike simple aliphatic ethers, the propargyl group imparts unique reactivity, enabling Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)—a cornerstone reaction in bioconjugation, polymer cross-linking, and fragment-based drug discovery (FBDD).[1]

This guide dissects the molecular architecture of **3-propoxyprop-1-yne**, provides a scalable Phase Transfer Catalysis (PTC) synthesis protocol, and details its mechanistic role in triazole formation.[1]

Molecular Architecture & Physicochemical Profile[1]

The utility of **3-propoxyprop-1-yne** stems from its bifunctional nature: a lipophilic propyl chain providing solubility and a reactive propargyl "warhead."[1]

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Structural Connectivity

The molecule features an

-hybridized terminal alkyne connected to an

-hybridized propyl chain via an ether oxygen.[1] The ether linkage acts as a hydrogen bond acceptor, while the terminal alkyne proton is weakly acidic (

), allowing for metallation.[1]

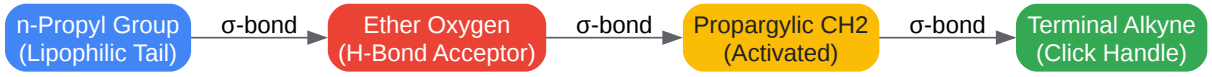

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Figure 1: Functional connectivity of **3-propoxyprop-1-yne**.[1] The ether oxygen bridges the lipophilic tail and the reactive alkyne head.

Physicochemical Data

The following data consolidates experimental and predicted properties essential for handling and purification.

Property	Value	Context
Molecular Formula		--
Molecular Weight	98.14 g/mol	Low MW suitable for FBDD
Boiling Point	~110–112 °C	Estimated (vs. Allyl propyl ether @ 90°C)
LogP (Predicted)	1.58	Moderate lipophilicity
Density	~0.83 g/mL	Less dense than water
Flash Point	< 23 °C	High Flammability Hazard
H-Bond Acceptors	1	Ether oxygen

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Synthesis Protocol: Phase Transfer Catalysis (PTC) [1]

While Williamson Ether Synthesis is the standard route, traditional methods using sodium hydride (NaH) in anhydrous DMF are hazardous and difficult to scale.[1] A superior approach utilizes Phase Transfer Catalysis (PTC), which allows the use of aqueous NaOH and avoids pyrophoric bases.[1]

Reaction Scheme

[1]

Step-by-Step Methodology

Safety Note: Propargyl bromide is a lachrymator and shock-sensitive explosive.[1] Handle in a fume hood behind a blast shield.[1]

- Biphasic Setup:
  - In a round-bottom flask equipped with a reflux condenser, charge n-Propanol (1.0 equiv) and Toluene (5 volumes).
  - Add Tetrabutylammonium bromide (TBAB) (0.05 equiv) as the phase transfer catalyst.[1]
- Base Addition:
  - Add 50% NaOH (aq) (1.5 equiv) dropwise with vigorous stirring. The mixture will form two phases.[1][2]
- Electrophile Addition:
  - Cool the mixture to 0°C.
  - Add Propargyl Bromide (80% in toluene, 1.2 equiv) dropwise over 30 minutes.[1] Control exotherm to <10°C.
- Reaction:

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- Warm to 60°C and stir for 4–6 hours. Monitor by TLC (Silica, 10% EtOAc/Hexane) or GC-MS.[1]

- Workup:
  - Cool to room temperature.[1][2] Separate the organic layer.[1]
  - Wash the organic layer with water (
) and brine (
).[1]
  - Dry over anhydrous
    and concentrate under reduced pressure.[1][2]

- Purification:
  - Distill the crude oil at atmospheric pressure (or mild vacuum) to obtain the pure ether.[1]

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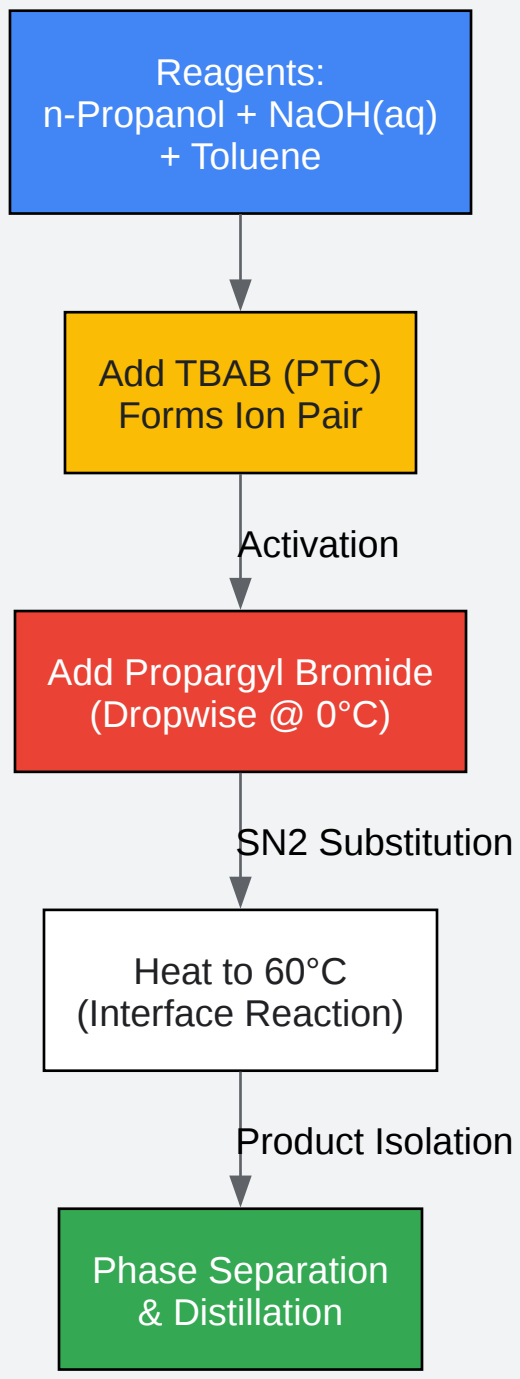

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Figure 2: Phase Transfer Catalysis workflow for the synthesis of **3-propoxyprop-1-yne**.

Reactivity Profile: The "Click" Mechanism[7][8]

The defining feature of **3-propoxyprop-1-yne** is its ability to undergo Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) to form 1,4-disubstituted 1,2,3-triazoles.[1] This reaction is

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bioorthogonal, meaning it can occur in complex biological media without interfering with native biochemical processes.[1]

Mechanistic Insight

Unlike thermal Huisgen cycloaddition, which produces regioisomeric mixtures, CuAAC is regiospecific.[1] The ether oxygen in **3-propoxyprop-1-yne** can assist in chelating the copper catalyst, potentially accelerating the reaction rate compared to non-heteroatom alkynes.[1]

Key Steps:

- -coordination of Cu(I) to the alkyne.[1]
- Deprotonation of the terminal proton to form a Cu-acetylide species.[1]
- Coordination of the organic azide.[1]
- Formation of a metallacycle intermediate.[1]
- Ring contraction and protonation to release the triazole product.[1]

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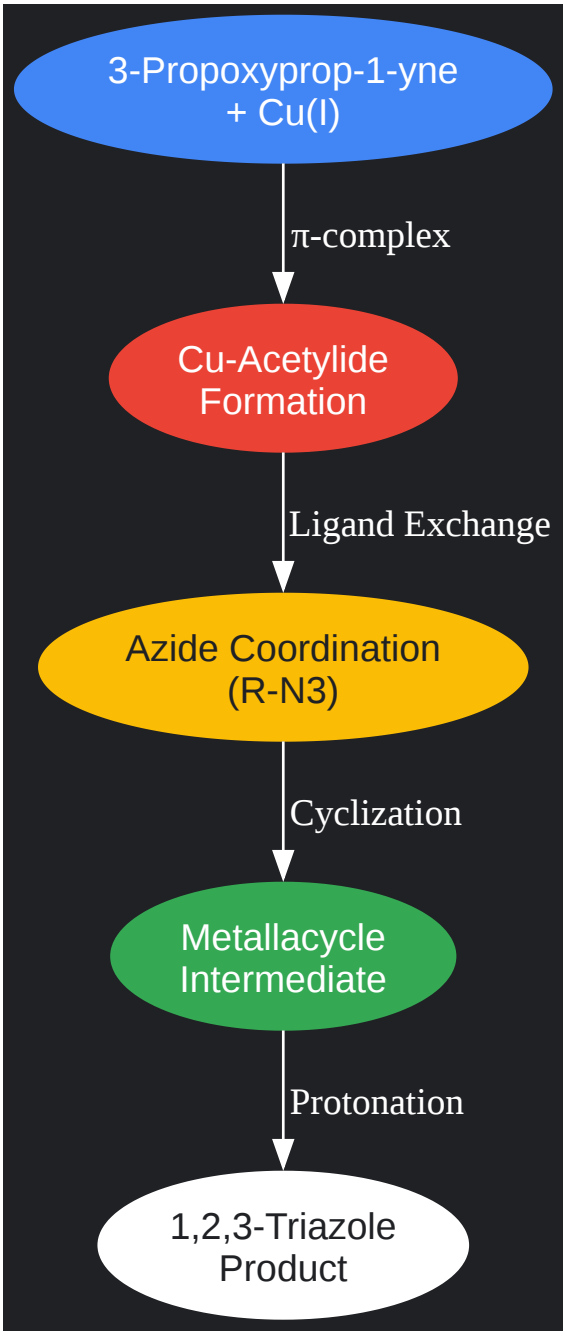

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Figure 3: Catalytic cycle of the CuAAC reaction utilizing the terminal alkyne of **3-propoxyprop-1-yne**.[1]

Applications in Drug Discovery[1]

Linker Chemistry (PROTACs)

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In Proteolysis Targeting Chimeras (PROTACs), the linker length and composition are critical for ternary complex formation.[1] **3-Propoxyprop-1-yne** serves as a rigid-yet-flexible ether linker.[1]

- Rigidity: The alkyne bond introduces a linear vector, reducing conformational entropy.[1]
- Metabolic Stability: The ether linkage is generally more stable to hydrolysis than esters or amides in plasma.[1]

Fragment-Based Drug Discovery (FBDD)

The molecule acts as a "warhead-equipped" fragment.[1] Researchers can screen libraries of propargyl ethers against targets (e.g., cysteine proteases) or use them to "click" into active sites to probe geometric constraints.[1]

Safety & Handling Standards

Peroxide Formation

As an ether with alpha-protons, **3-propoxyprop-1-yne** is susceptible to autoxidation.[1]

- Protocol: Test for peroxides using starch-iodide paper before distillation.
- Storage: Store under argon/nitrogen in amber glass. Stabilize with BHT (butylated hydroxytoluene) if stored for long periods.[1]

Flammability & Volatility[1]

- Flash Point: Predicted < 23°C.[1]
- Handling: Ground all glassware to prevent static discharge. Use spark-proof tools.

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